

common pitfalls to avoid in a BMVC submission

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BMVC

Cat. No.: B3029348

[Get Quote](#)

BMVC Submission Support Center

Welcome to the technical support center for **BMVC** submissions. This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenges of submitting a paper to the British Machine Vision Conference (**BMVC**). Below, you will find troubleshooting guides and frequently asked questions to assist you with your experiments and manuscript preparation.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Pre-Submission & Formatting

Q: My paper was desk-rejected. What are the common reasons for this?

A: Desk rejections, or rejections before the full review process, typically occur due to formatting or policy violations. Common reasons include:

- **Overlength Papers:** Submissions for the initial review phase must not exceed the specified page limit (e.g., 9 pages, excluding bibliography). Appendices must be included within this page limit or submitted as supplementary material.^[1]
- **Anonymity Violations:** The manuscript must be properly anonymized. This includes removing author names, affiliations, and acknowledgments.^[2] Citing your own previous work should be done in the third person (e.g., "In the previous work of Smith et al.^[1]...").^[3]

- **Incorrect Template Usage:** Papers that do not use the official **BMVC** LaTeX or Word template may be rejected.[4]
- **Dual Submissions:** Submitting work that is currently under review at another conference or has been previously published is a serious policy violation.[3]
- **Incomplete Submissions:** Failing to meet the abstract or full paper submission deadlines, or having incomplete author information in the submission system, can lead to rejection.[4]

Q: I'm unsure about the correct formatting for my figures and tables. What should I do?

A: Refer to the official **BMVC** author guidelines for detailed instructions on figure and table formatting.[1] Key considerations include:

- **Clarity and Readability:** Ensure all text, including axis labels and legends, is legible.
- **Captions:** Figures and tables should have clear and descriptive captions.
- **Placement:** Figures and tables should be placed near their first mention in the text.
- **Visuals:** Use clear visuals like graphs and charts to present data effectively.[5]

Methodology & Experimental Design

Q: A reviewer mentioned my experimental validation was not convincing. How can I improve this?

A: A lack of meaningful and comprehensive experimental evaluation is a common reason for rejection.[6] To strengthen your evaluation:

- **Baselines:** Compare your method against relevant and recent state-of-the-art solutions. Avoid comparing only against simple or outdated baselines.[6]
- **Ablation Studies:** Conduct thorough ablation studies to demonstrate the contribution of each component of your proposed method.
- **Datasets:** Evaluate your method on standard benchmark datasets to ensure fair comparison. If using a custom dataset, provide a clear justification for its necessity and detailed

information about it.

- **Statistical Significance:** When applicable, report statistical significance to validate your claims.

Q: How do I clearly present my experimental protocols?

A: Your methodology should be detailed enough for other researchers to replicate your work.[\[7\]](#)

Include specifics on:

- **Data Preprocessing:** Describe any data augmentation, normalization, or other preprocessing steps.
- **Model Architecture:** Clearly define the architecture of your model, including hyperparameters.
- **Training Details:** Specify the optimization algorithm, learning rate, batch size, and number of epochs.
- **Evaluation Metrics:** Clearly define the metrics used to evaluate your results.

Content & Novelty

Q: The reviews for my paper stated a "lack of novelty." How can I address this?

A: Novelty is a crucial aspect of a successful submission. It's important to convince the reviewers that your work advances the state of the art.[\[6\]](#)

- **Literature Review:** Conduct a comprehensive literature review to clearly position your work within the existing research landscape.
- **Problem Formulation:** Clearly articulate the problem you are solving and why it is important. [\[6\]](#)
- **Contribution:** Explicitly state your contributions and how they differ from and improve upon previous work.

Q: My paper was criticized for being "poorly written." What are the key elements of good scientific writing?

A: Poor writing can create a negative impression on reviewers and obscure the technical merits of your work.^[6] Focus on:

- **Clarity and Conciseness:** Use clear and unambiguous language. Avoid jargon where possible.
- **Structure:** Organize your paper logically with a clear introduction, related work, methodology, results, and conclusion.^[5]
- **Proofreading:** Thoroughly proofread your manuscript for grammatical errors and typos. It can be helpful to have a colleague review your paper.^[8]

Quantitative Data Summary

While specific rejection statistics for **BMVC** are not publicly available, the following table summarizes common pitfalls and their potential impact, based on general observations from computer vision conferences.

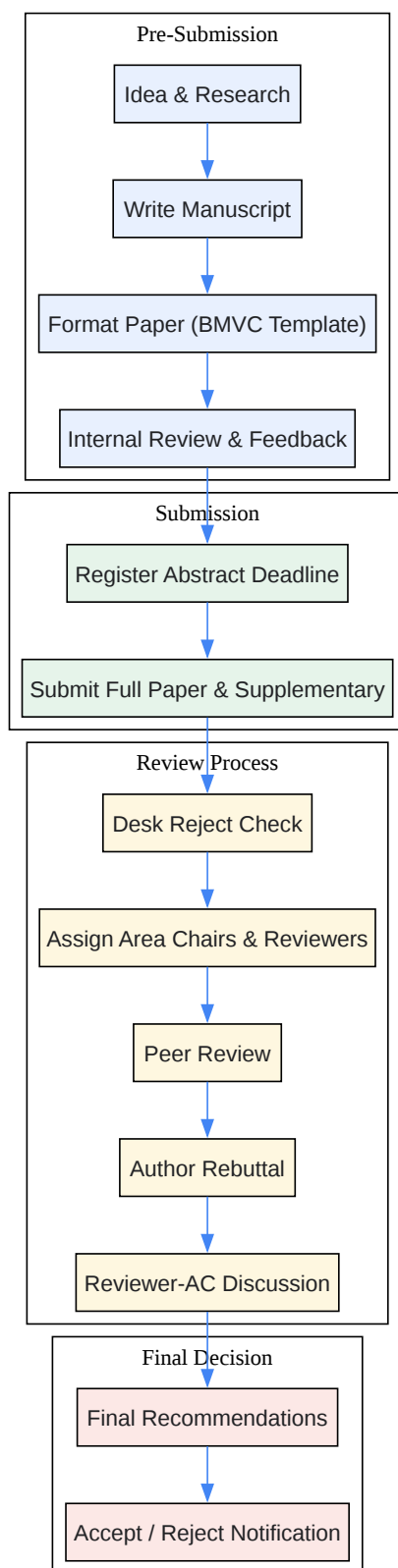
Pitfall Category	Specific Issue	Potential Reviewer Comment	Impact on Submission
Formatting & Policy	Overlength paper	"The paper exceeds the page limit."	High (Likely Desk Rejection)
Anonymity violation	"The authors' identities are revealed in the manuscript."	High (Likely Desk Rejection)	
Dual submission	"This work is concurrently under review at another venue."	High (Likely Desk Rejection & Potential Sanctions)	
Methodology	Insufficient experimental validation	"The experimental results are not convincing." [6]	High (Likely Rejection)
Lack of ablation studies	"The contribution of each component is unclear."	Medium to High	
Non-reproducible methods	"The methodology lacks sufficient detail to reproduce the results."	Medium to High	
Content	Lack of novelty	"The proposed method is an incremental improvement over prior work." [8]	High (Likely Rejection)
Poor writing and organization	"The paper is difficult to follow due to poor writing." [6]	Medium to High	
Unclear contributions	"The main contributions of this	High (Likely Rejection)	

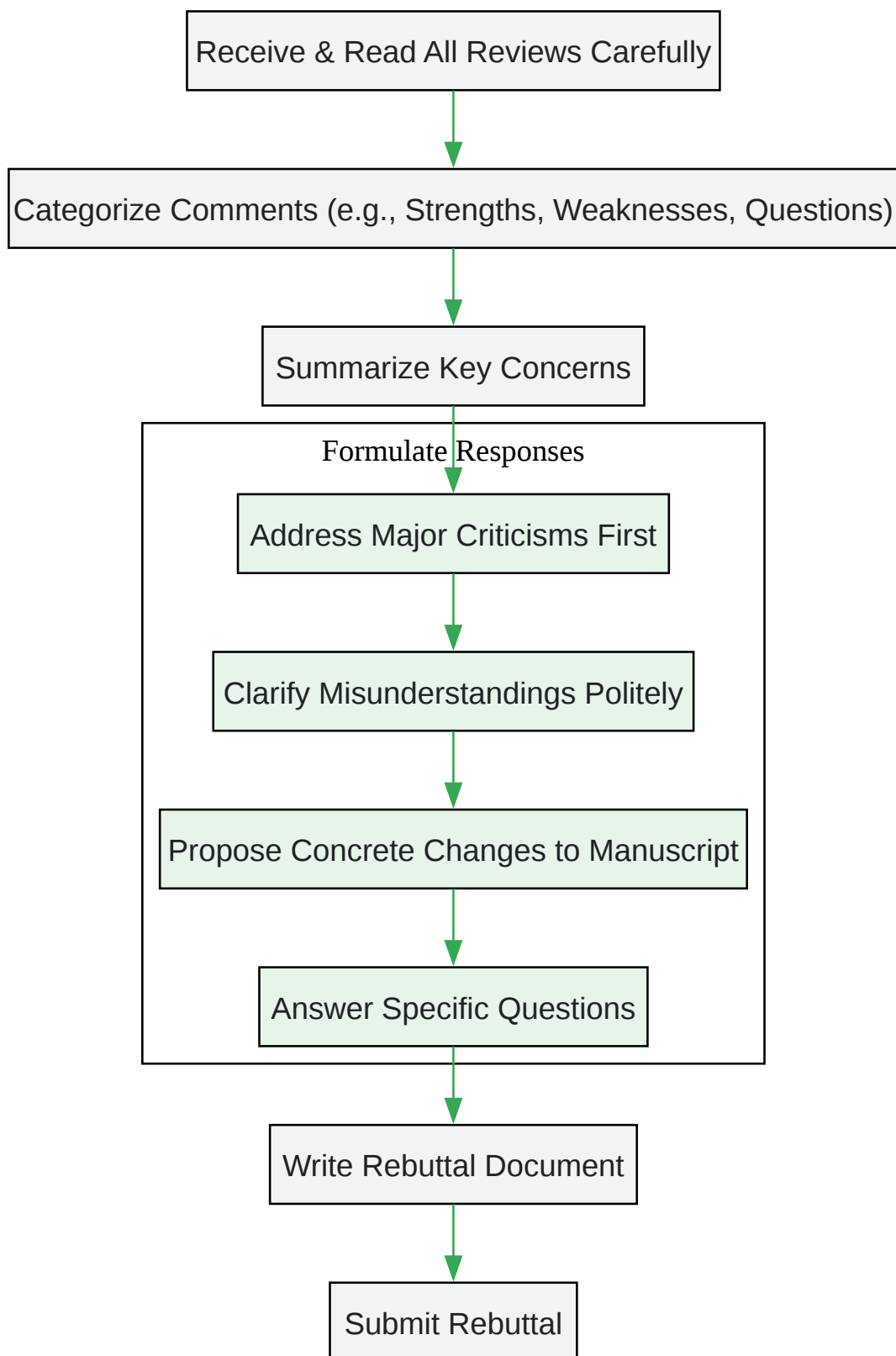
work are not clearly
stated."

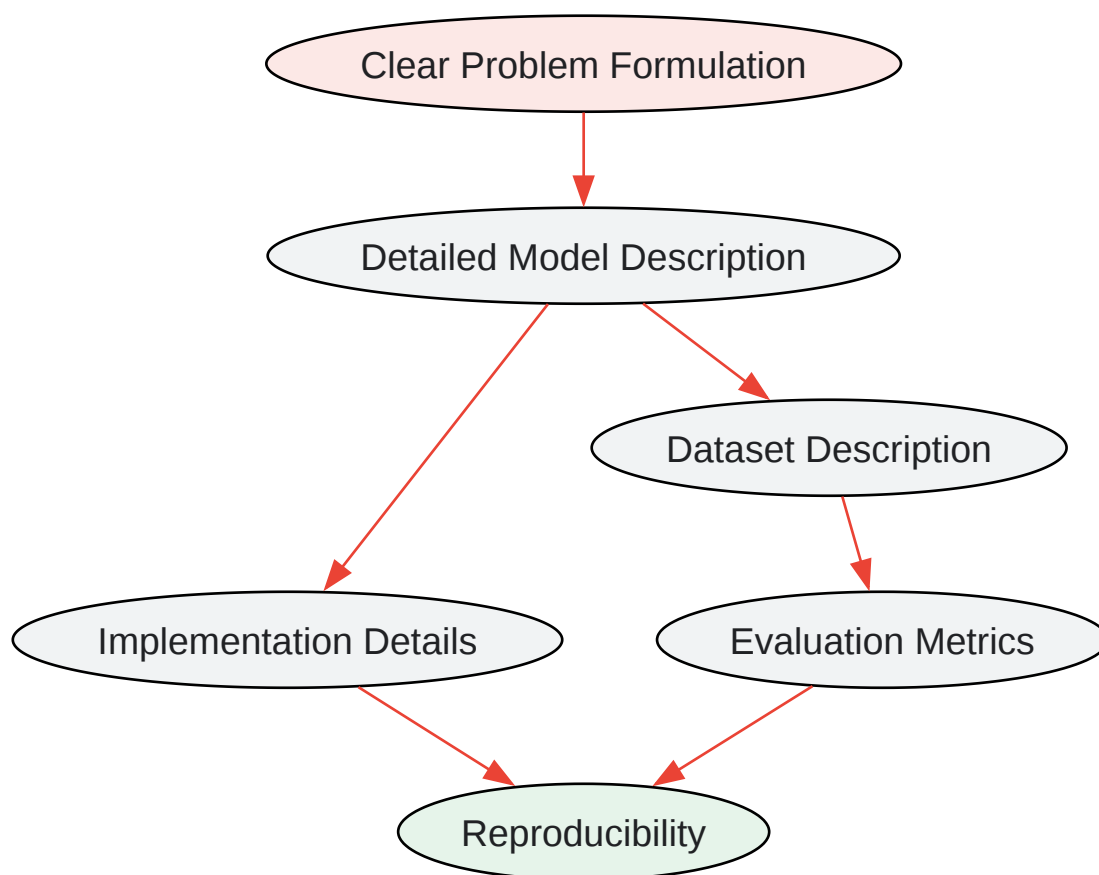
Experimental Protocols & Workflows

BMVC Submission and Review Workflow

The following diagram illustrates the typical workflow for a **BMVC** submission, from initial manuscript preparation to the final decision.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [2211.00448] Author Guidelines for the British Machine Vision Conference [ar5iv.labs.arxiv.org]
- 2. The 33rd British Machine Vision Conference 2022: Reviewing Guidelines [bmvc2022.org]
- 3. NeurIPS 2025 Call for Papers [neurips.cc]
- 4. 2026 Author Guidelines [cvpr.thecvf.com]
- 5. youtube.com [youtube.com]

- 6. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- 7. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 8. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- To cite this document: BenchChem. [common pitfalls to avoid in a BMVC submission]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3029348#common-pitfalls-to-avoid-in-a-bmvc-submission>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com